

2'-Methoxy-5'-nitrobenzamil comparative chromatography performance

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Compound Focus: 2'-Methoxy-5'-nitrobenzamil

CAS No.: 122341-74-6

Cat. No.: S587044

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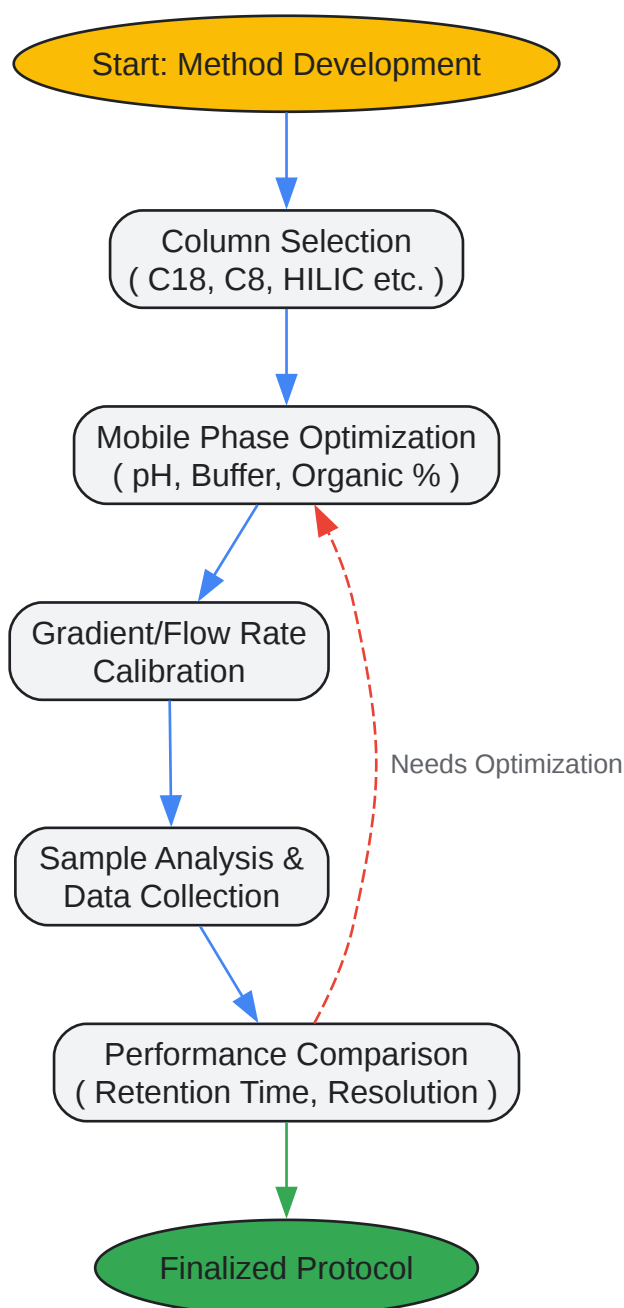
Chemical Profile of 2'-Methoxy-5'-Nitrobenzamil

The table below summarizes the key identifying information for this compound from the search results [1] [2].

Property	Description
CAS Registry Number	122341-74-6 [1] [2]
Molecular Formula	C ₁₄ H ₁₅ ClN ₈ O ₄ [1]
Molecular Weight	394.78 g/mol [1]
MeSH Classification	Amiloride/analogs & derivatives [2]
Synonyms	MN-benzamil; 3,5-Diamino-6-Chloro-N-[N'-[(2-Methoxy-5-Nitro-Phenyl)Methyl]Carbamimidoyl]Pyrazine-2-Carboxamide [1] [2]

Experimental Protocol & Workflow Design

For your comparison guide, you would typically need to establish a standard chromatography protocol. Below is a generic workflow for developing and comparing the performance of different chromatography conditions. You can adapt this framework once you obtain specific parameters from the literature or your own experiments.



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References

1. CAS # 122341-74-6, 2'-Methoxy - 5'-Nitrobenzamil : more information.

[chemblink.com]

2. 2'-methoxy - 5'-MeSH - NCBI nitrobenzamil [ncbi.nlm.nih.gov]

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